

Benchmarking the Low-Temperature Performance of Dicyclohexyl Azelate: A Comparative Guide

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This guide provides a comparative benchmark of the low-temperature performance of **Dicyclohexyl Azelate** against other common low-temperature plasticizers. Due to the limited availability of specific experimental data for **Dicyclohexyl Azelate** in the public domain, this comparison leverages data from structurally similar and commercially available alternatives known for their excellent cold-weather performance. The information presented is intended to provide a performance expectation and guide researchers in selecting appropriate materials for applications requiring low-temperature flexibility.

Executive Summary

Dicyclohexyl Azelate belongs to the azelate ester family, which is recognized for conferring excellent low-temperature properties to a variety of polymer systems. While specific quantitative data for **Dicyclohexyl Azelate** is not readily available, its performance is expected to be competitive with other high-performance, low-temperature plasticizers such as Dioctyl Sebacate (DOS), Trioctyl Trimellitate (TOTM), and Dioctyl Adipate (DOA). These alternatives demonstrate very low pour points and maintain fluidity at temperatures well below freezing, making them suitable for demanding applications in cold environments.

Comparative Performance Data



The following table summarizes the key low-temperature performance indicators for common alternative plasticizers. This data provides a benchmark for the expected performance of **Dicyclohexyl Azelate**.

Property	Dioctyl Sebacate (DOS)	Trioctyl Trimellitate (TOTM)	Dioctyl Adipate (DOA)	Dicyclohexyl Azelate
Pour Point (°C)	\leq -60[1] to \leq -62[2]	-46[3][4]	Remains pliable to -60[5]	Data Not Available
Freezing Point (°C)	-	-38[6]	-	Data Not Available
Kinematic Viscosity @ 40°C (cSt)	9.5 - 13.5[2]	-	-	Data Not Available
Kinematic Viscosity @ 20°C (cSt)	21 - 25[2]	-	14.8[7]	Data Not Available
Dynamic Viscosity @ 20°C (mPa.s)	-	100 - 300[8]	13.7[7]	Data Not Available

Alternatives to Dicyclohexyl Azelate at Low Temperatures

Dioctyl Sebacate (DOS): As a diester, DOS is renowned for its exceptional low-temperature fluidity and lubricity.[9][10] It is a preferred choice in applications where performance at very low temperatures is critical.[10]

Trioctyl Trimellitate (TOTM): TOTM is a versatile plasticizer that offers a good balance of low-temperature performance and high-temperature permanence.[4] It exhibits low volatility and is often used in demanding applications such as wire and cable insulation.[3]



Dioctyl Adipate (DOA): DOA is a widely used plasticizer known for its excellent low-temperature flexibility.[11][12] It is frequently used in food contact applications and provides good overall performance.[5]

Experimental Protocols

The low-temperature performance of plasticizers is primarily evaluated using standardized test methods to determine their pour point, cloud point, and viscosity at various temperatures.

Pour Point (ASTM D97): This test method determines the lowest temperature at which a liquid ceases to flow when cooled under specified conditions. The sample is cooled at a specified rate and examined at intervals of 3°C for flow characteristics. The pour point is the temperature at which no movement is observed when the test jar is held horizontally for 5 seconds.

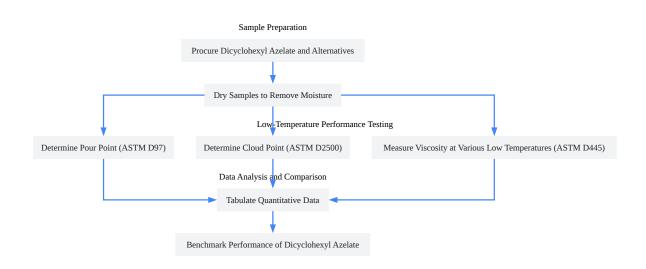
Cloud Point (ASTM D2500): This method is used to determine the temperature at which a cloud of wax crystals first appears in a liquid when it is cooled under specific conditions. The appearance of the cloud indicates the beginning of solidification, which can affect the performance of the material by clogging filters and small orifices.

Viscosity (ASTM D445): Kinematic viscosity is a measure of a fluid's resistance to flow under gravity. For low-temperature measurements, the sample is brought to the desired temperature in a calibrated viscometer, and the time it takes for a fixed volume of the liquid to flow through the viscometer is measured. This is then used to calculate the kinematic viscosity.

Experimental Workflow and Logical Relationships

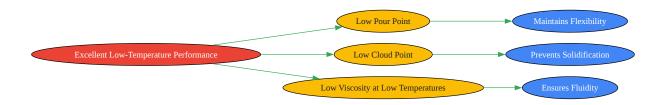
The following diagrams illustrate the typical experimental workflow for evaluating low-temperature plasticizers and the logical relationship between key performance indicators.





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Experimental workflow for benchmarking low-temperature performance.





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Relationship between key low-temperature performance indicators.

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